

solubility of triisobutyl phosphate in various solvents

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Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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Solubility of Triisobutyl Phosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **triisobutyl phosphate** (TiBP) in a variety of solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the solubility characteristics of this versatile compound, aiding in solvent selection for various applications, including synthesis, extraction, and formulation.

Quantitative Solubility Data

Triisobutyl phosphate (TiBP) is a polar, aprotic solvent with a high solvency for a wide range of organic compounds.^[1] It is widely reported to be miscible with most common organic solvents.^{[2][3][4][5][6]} Miscibility implies that the substances will mix in all proportions to form a homogeneous solution. For aqueous solutions, TiBP exhibits low solubility. The available quantitative and qualitative solubility data are summarized in the tables below.

Table 1: Solubility of **Triisobutyl Phosphate** in Water

Solvent	Temperature (°C)	Solubility
Water	25	264 - 265 mg/L ^[7]
Water	20	0.05% by weight (500 mg/L) ^[2]

Table 2: Solubility of **Triisobutyl Phosphate** in Organic Solvents

Solvent Class	Solvent	Solubility
Alcohols	Methanol, Ethanol, Propanol, Butanol	Miscible ^{[2][3][4][5]}
Ketones	Acetone, Methyl Ethyl Ketone	Miscible ^[2]
Esters	Ethyl Acetate, Butyl Acetate	Miscible ^[2]
Ethers	Diethyl Ether, Tetrahydrofuran	Miscible ^{[3][4][5]}
Aromatic Hydrocarbons	Benzene, Toluene, Xylene	Miscible ^{[2][8]}
Aliphatic Hydrocarbons	Hexane, Heptane, Octane	Miscible ^[2]
Chlorinated Hydrocarbons	Dichloromethane, Chloroform	Miscible ^[2]

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The following protocols outline generalized methods that can be adapted for determining the solubility of **triisobutyl phosphate** in various solvents.

Equilibrium Solubility Determination by the Shake-Flask Method

The shake-flask method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound in a solvent.

Principle: An excess amount of the solute (TiBP) is agitated in the solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved TiBP in the supernatant is then determined analytically.

Methodology:

- Preparation: Add an excess amount of **triisobutyl phosphate** to a series of vials containing the selected solvents. The presence of undissolved TiBP at the end of the equilibration period is essential to ensure saturation.
- Equilibration: Seal the vials and place them in a constant-temperature shaker bath. Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium. The required time to reach equilibrium should be established in preliminary experiments by measuring the concentration at different time points until it remains constant.
- Phase Separation: After equilibration, cease agitation and allow the vials to stand undisturbed at the same constant temperature for a sufficient time to permit the undissolved TiBP to settle. Centrifugation at the same temperature can be employed to facilitate the separation of the solid and liquid phases.
- Sampling: Carefully withdraw an aliquot of the clear supernatant. This should be performed at the same temperature as the equilibration to prevent any temperature-induced precipitation.
- Quantification: Analyze the concentration of **triisobutyl phosphate** in the aliquot using a suitable analytical technique.

Analytical Techniques for Quantification

Several analytical methods can be used to determine the concentration of **triisobutyl phosphate** in the solvent.

- Gas Chromatography (GC): A robust and widely used technique for the analysis of volatile and semi-volatile compounds like TiBP. A flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD) can provide high sensitivity and selectivity for phosphorus-containing compounds.
- High-Performance Liquid Chromatography (HPLC): A versatile method for the quantification of organophosphate compounds. A suitable stationary phase (e.g., C18) and mobile phase

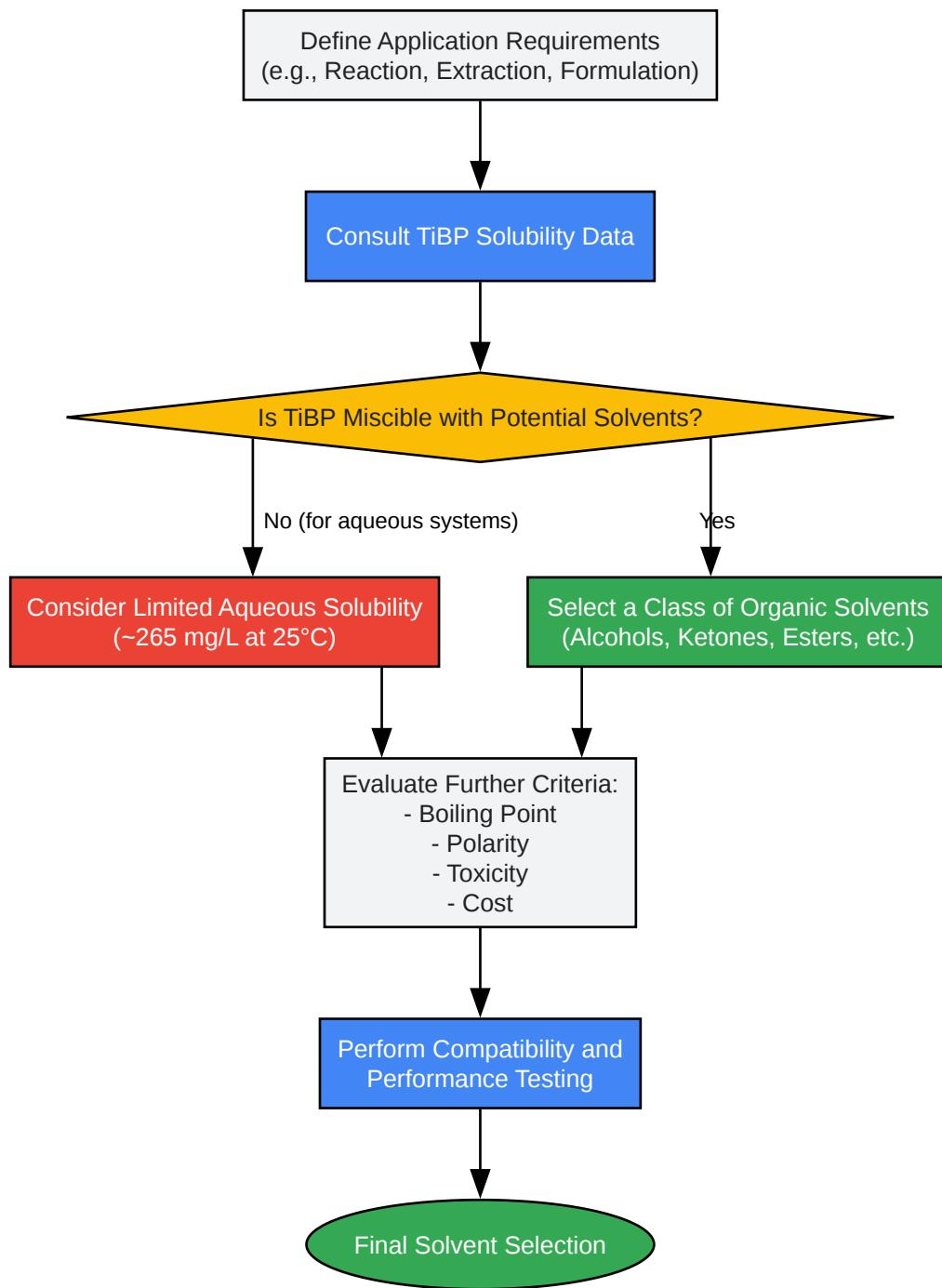
should be chosen. Detection can be achieved using a refractive index (RI) detector or a UV detector if TiBP exhibits sufficient absorbance at a specific wavelength.

- **UV-Vis Spectroscopy:** This method can be employed if TiBP has a suitable chromophore and the solvent does not interfere with the measurement at the chosen wavelength. A calibration curve of known TiBP concentrations in the specific solvent must be prepared.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent for an application involving **triisobutyl phosphate** is a critical step. The following diagram illustrates a logical workflow for this process, taking into account the solubility and other key factors.

Solvent Selection Workflow for Triisobutyl Phosphate Applications

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A logical workflow for selecting a suitable solvent for applications involving TiBP.

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